Application Notes & Protocols: 7-Azaspiro[3.5]nonane Derivatives as GPR119 Agonists

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Compound of Interest

Compound Name:	*Tert-butyl 2-methylidene-7-azaspiro[3.5]nonane-7-carboxylate*
CAS No.:	*1356476-38-4*
Cat. No.:	*B1381127*

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Abstract: This document provides a comprehensive technical guide for researchers, medicinal chemists, and drug development professionals on the application of 7-azaspiro[3.5]nonane derivatives as agonists for the G protein-coupled receptor 119 (GPR119). GPR119 is a high-interest target for the treatment of type 2 diabetes mellitus (T2DM) and obesity due to its dual mechanism of enhancing glucose-dependent insulin secretion and promoting the release of incretin hormones. These application notes detail the underlying signaling pathways, provide step-by-step protocols for in vitro and in vivo characterization, and discuss the rationale behind key experimental designs.

Introduction: The Rationale for Targeting GPR119 with Spirocyclic Scaffolds

G protein-coupled receptor 119 (GPR119) is a class A rhodopsin-like GPCR predominantly expressed in pancreatic β-cells and intestinal enteroendocrine L-cells.[1][2] Its activation presents a compelling dual-action strategy for improving glucose homeostasis.[1] Firstly, it

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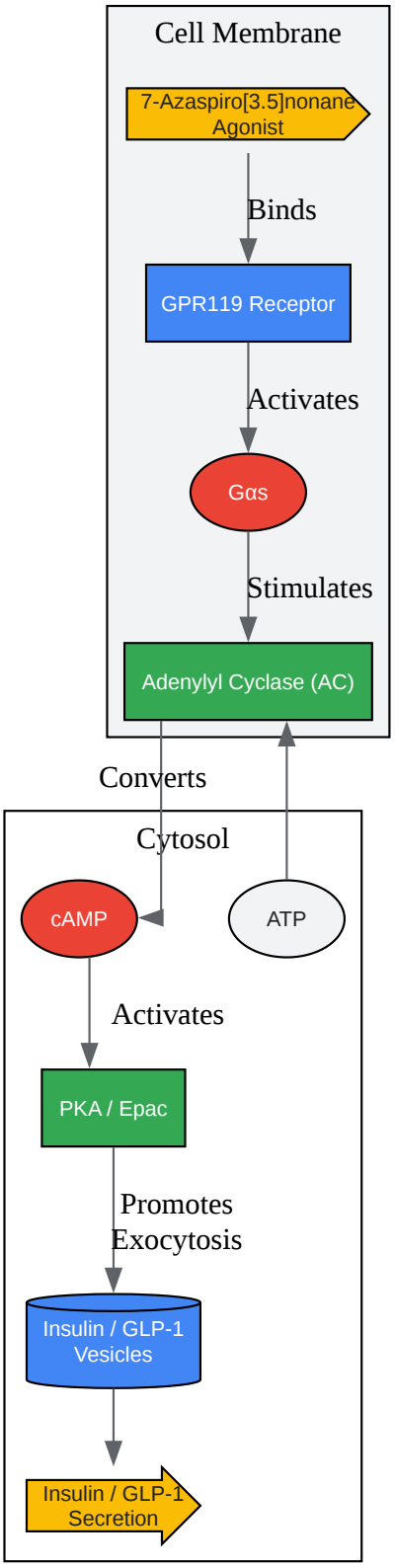
directly stimulates glucose-dependent insulin secretion (GSIS) from pancreatic β-cells. Secondly, it promotes the release of incretin hormones, such as glucagon-like peptide-1 (GLP-1), from the gut.[2][3] This glucose-dependent mechanism of action suggests a low intrinsic risk of hypoglycemia, a significant advantage over some traditional T2DM therapies.[4]

The 7-azaspiro[3.5]nonane scaffold has emerged as a particularly promising core structure for the design of novel GPR119 agonists.[5][6][7] Its inherent three-dimensionality and conformational rigidity offer a distinct advantage in modern drug design, allowing for precise vectoral orientation of substituents to optimize interactions within the GPR119 binding pocket. This can lead to improved potency, selectivity, and physicochemical properties compared to more "flat" aromatic scaffolds.[8] For instance, optimization of substituents on the piperidine and aryl portions of the 7-azaspiro[3.5]nonane core has led to the identification of potent agonists with favorable pharmacokinetic profiles and significant glucose-lowering effects in animal models.[5]

Section 1: The GPR119 Signaling Pathway

Mechanism of Action: GPR119 activation by an agonist initiates a downstream signaling cascade primarily mediated by the Gαs protein subunit.[1][9] This leads to the activation of adenylyl cyclase, which catalyzes the conversion of ATP to the second messenger cyclic adenosine monophosphate (cAMP). The subsequent elevation in intracellular cAMP levels activates Protein Kinase A (PKA) and Exchange protein directly activated by cAMP (Epac), culminating in the potentiation of GSIS and the exocytosis of GLP-1-containing vesicles.[2][10]

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Caption: GPR119 agonist signaling cascade in pancreatic β-cells and intestinal L-cells.

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Section 2: In Vitro Characterization Protocols

The following protocols are essential for determining the potency, efficacy, and mechanism of action of novel 7-azaspiro[3.5]nonane derivatives.

Protocol 2.1: cAMP Accumulation Assay

Rationale: This is the primary functional assay to quantify the direct activation of the GPR119 receptor. As GPR119 is Gαs-coupled, agonist binding leads to a measurable increase in intracellular cAMP. The inclusion of a phosphodiesterase (PDE) inhibitor is critical to prevent the enzymatic degradation of cAMP, thereby amplifying the signal and increasing assay sensitivity.[3]

Methodology:

- Cell Culture: Seed HEK293 cells stably expressing human GPR119 (HEK293-hGPR119) in a 96-well plate and culture until they form a confluent monolayer.
- Compound Preparation: Prepare a serial dilution of the 7-azaspiro[3.5]nonane test compounds in an appropriate assay buffer (e.g., HBSS). Include a positive control (e.g., 10 µM Forskolin, which directly activates adenylyl cyclase) and a vehicle control (e.g., 0.1% DMSO). The assay buffer should contain a PDE inhibitor such as 500 µM IBMX.
- Assay Procedure: a. Remove the culture medium from the wells. b. Add the prepared compound dilutions, positive control, and vehicle control to the respective wells. c. Incubate the plate at 37°C for 30 minutes.
- Detection: Lyse the cells and measure intracellular cAMP levels using a commercially available detection kit, such as HTRF (Homogeneous Time-Resolved Fluorescence), FRET, or luminescence-based kits.
- Data Analysis: Plot the cAMP concentration against the log of the test compound concentration. Use a non-linear regression (sigmoidal dose-response) to calculate the EC_{50} value, which represents the concentration of the agonist that gives half-maximal response.

Protocol 2.2: GLP-1 Secretion Assay

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Rationale: This assay validates a key downstream physiological effect of GPR119 activation in the gut. Using an enteroendocrine L-cell model (e.g., GLUTag or NCI-H716 cells), this protocol measures the ability of a test compound to stimulate the secretion of the incretin hormone GLP-1.[2]

Methodology:

- Cell Culture: Seed GLUTag cells into a 24-well plate and culture to ~80% confluency.
- Assay Procedure: a. Gently wash the cells twice with a Krebs-Ringer Bicarbonate Buffer (KRBB) supplemented with 0.2% BSA. b. Pre-incubate the cells in KRBB for 30-60 minutes at 37°C. c. Remove the pre-incubation buffer and replace it with fresh KRBB containing various concentrations of the test compound, a positive control (e.g., 10 µM Forskolin), and a vehicle control. d. Incubate the plate at 37°C for 2 hours.
- Sample Collection & Analysis: a. Collect the supernatant from each well. To prevent degradation of active GLP-1, immediately add a DPP-4 inhibitor to the collected samples. b. Measure the concentration of active GLP-1 in the supernatant using a commercially available ELISA kit.
- Data Analysis: Normalize the GLP-1 secretion data to the vehicle control and plot against compound concentration to determine efficacy.

Protocol 2.3: Glucose-Stimulated Insulin Secretion (GSIS) Assay

Rationale: This assay confirms the direct effect of GPR119 agonists on pancreatic β-cells. It is crucial to demonstrate that the insulinotropic effect is glucose-dependent, which is a key therapeutic advantage. The assay is performed under both low and high glucose conditions to verify this.[11][12]

Methodology:

- Cell Culture: Use a mouse pancreatic β-cell line such as MIN6, or preferably, freshly isolated mouse or rat pancreatic islets for more physiologically relevant data.[11]

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- Assay Procedure: a. Wash the cells/islets with KRBB containing a low concentration of glucose (e.g., 2.8 mM). b. Pre-incubate in low-glucose KRBB for 1-2 hours at 37°C to allow insulin secretion to return to a basal level. c. Replace the buffer with fresh KRBB containing either low (2.8 mM) or high (16.8 mM) glucose, along with the test compound at various concentrations or a vehicle control. d. Incubate for 60-90 minutes at 37°C.
- Detection: Collect the supernatant and measure the insulin concentration using a commercially available ELISA or radioimmunoassay (RIA) kit.
- Data Analysis: The efficacy of the compound is determined by its ability to potentiate insulin secretion specifically in the high-glucose condition compared to the vehicle control.

Parameter	Compound 54g (Example)[5]	Reference Agonist (e.g., AR231453)	Interpretation
hGPR119 cAMP EC_{50}	10 - 50 nM	1 - 5 nM	Potency of direct receptor activation. Lower value is better.
GLP-1 Secretion	Significant increase over vehicle	Significant increase over vehicle	Confirms desired effect on incretin release from L-cells.
GSIS (16.8 mM Glucose)	> 2-fold increase vs. vehicle	> 2-fold increase vs. vehicle	Confirms glucose-dependent insulin secretion from β-cells.
GSIS (2.8 mM Glucose)	No significant increase	No significant increase	Confirms low risk of hypoglycemia.

Section 3: In Vivo Evaluation Protocol

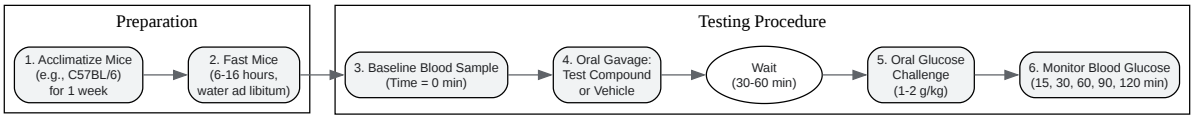
Transitioning from in vitro to in vivo models is a critical step to assess the therapeutic potential of a lead compound in a complex biological system.

Protocol 3.1: Oral Glucose Tolerance Test (OGTT)

Rationale: The OGTT is the gold-standard preclinical assay for evaluating the acute efficacy of anti-diabetic agents.[10] It measures the ability of a compound to improve glucose disposal

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following a glucose challenge, integrating the dual effects of enhanced insulin secretion and incretin release.



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Caption: Standard workflow for an Oral Glucose Tolerance Test (OGTT) in mice.

Methodology:

- Animal Model: Use normal (e.g., C57BL/6) or diabetic (e.g., db/db) mice. House animals in a controlled environment and allow at least one week for acclimatization.[10]
- Fasting: Fast the animals for 6-16 hours prior to the test, with free access to water. A 6-hour fast is often sufficient and may reduce animal stress.[10]
- Procedure: a. Take a baseline blood sample (Time 0) from the tail vein to measure fasting glucose. b. Administer the 7-azaspiro[3.5]nonane test compound or vehicle control orally via gavage. c. After a set pre-treatment time (typically 30-60 minutes), administer a glucose solution (1-2 g/kg body weight) orally. d. Collect subsequent blood samples at regular intervals (e.g., 15, 30, 60, 90, and 120 minutes) after the glucose challenge and measure blood glucose levels using a glucometer.
- Data Analysis: Plot the blood glucose concentration over time. The primary endpoint is the total area under the curve (AUC) for the glucose excursion from 0 to 120 minutes. Efficacy is reported as the percentage reduction in glucose AUC compared to the vehicle-treated group.

Trustworthiness Check - Confirming On-Target Activity: A crucial self-validating step is to perform the OGTT in parallel with GPR119 knockout (KO) mice. A true GPR119 agonist should show a significant glucose-lowering effect in wild-type (WT) mice, but this effect should be

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completely absent in KO mice.[13][14] This experiment is vital to rule out off-target effects, which have been a confounding factor in the development of some GPR119 agonists.[13]

In Vivo Parameter	Vehicle Control	Test Compound (30 mg/kg)	Interpretation
Fasting Blood Glucose (mg/dL)	95 ± 5	93 ± 6	No significant change, indicating low hypoglycemia risk.
Glucose AUC_{0-120} (mg/dL*min)	25000 ± 1500	17500 ± 1200	A significant reduction indicates improved glucose tolerance.
% AUC Reduction vs. Vehicle	N/A	30%	Quantifies the overall efficacy in the OGTT model.

Section 4: Pharmacokinetic (PK) Profile

Rationale: For an orally administered drug, a favorable pharmacokinetic profile is essential for therapeutic success. Key parameters include absorption, distribution, metabolism, and excretion (ADME). Studies on lead 7-azaspiro[3.5]nonane derivatives have demonstrated desirable PK profiles in rats, a critical step in candidate selection.[5]

Key Parameters & Example Data: The following table presents hypothetical but representative PK data for an orally administered 7-azaspiro[3.5]nonane derivative in Sprague-Dawley rats.

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PK Parameter	Value (10 mg/kg, oral)	Significance
C_{max} (ng/mL)	750 ± 150	Maximum plasma concentration; indicates extent of absorption.
T_{max} (h)	1.5	Time to reach C_{max}; indicates rate of absorption.
AUC_{0-24} (h*ng/mL)	3500 ± 400	Total drug exposure over 24 hours.
Oral Bioavailability (%)	45%	The fraction of the oral dose that reaches systemic circulation.
Half-life ($t_{1/2}$) (h)	6.5	Time for plasma concentration to reduce by half; influences dosing frequency.

Section 5: Challenges and Future Directions

Despite strong preclinical data for many GPR119 agonists, the translation to robust efficacy in human clinical trials has been challenging.[3][4][15] Several candidates have been discontinued due to a lack of clinically meaningful reductions in glycemic parameters in patients with T2DM.[3][16]

Future strategies may focus on combination therapies to amplify the therapeutic effect. For example, co-administration of a GPR119 agonist with a DPP-4 inhibitor could protect the newly secreted GLP-1 from degradation, thereby prolonging its action.[9] Similarly, combination with metformin has shown synergistic effects on weight loss in preclinical models.[17] The continued development of novel scaffolds like the 7-azaspiro[3.5]nonane core remains a valuable pursuit to identify candidates with improved properties that may overcome the challenges faced by earlier generations of GPR119 agonists.

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